

3-Ethyl-4-methylheptane molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Ethyl-4-methylheptane

Cat. No.: B12653965

[Get Quote](#)

In-Depth Technical Guide: 3-Ethyl-4-methylheptane

This technical guide provides a comprehensive overview of the chemical properties of **3-Ethyl-4-methylheptane**, with a focus on its molecular formula and weight. This document is intended for researchers, scientists, and professionals in drug development who require precise information on this branched alkane.

Core Molecular Attributes

3-Ethyl-4-methylheptane is a saturated hydrocarbon belonging to the alkane family. Its structure consists of a seven-carbon heptane backbone with an ethyl group attached to the third carbon and a methyl group on the fourth carbon.

Molecular Formula

The molecular formula for **3-Ethyl-4-methylheptane** is $C_{10}H_{22}$.^{[1][2][3][4][5]} This formula indicates that each molecule is composed of 10 carbon atoms and 22 hydrogen atoms. The general formula for alkanes is C_nH_{2n+2} , and in this case, $n=10$, which is consistent with the molecular formula.

Molecular Weight

The molecular weight of **3-Ethyl-4-methylheptane** is approximately 142.28 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)

This value is calculated based on the atomic masses of its constituent elements:

- Carbon (C): 10 atoms \times 12.011 u \approx 120.11 u
- Hydrogen (H): 22 atoms \times 1.008 u \approx 22.176 u

The sum of these masses gives the molar mass of the compound. More precise measurements from sources like the NIST Chemistry WebBook list the molecular weight as 142.2817 g/mol .
[\[1\]](#)[\[4\]](#)

Structural Elucidation and Isomerism

The arrangement of atoms in **3-Ethyl-4-methylheptane** is crucial to its chemical and physical properties. The IUPAC name "**3-Ethyl-4-methylheptane**" precisely describes this structure.[\[7\]](#)

Caption: Skeletal structure of **3-Ethyl-4-methylheptane**.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Ethyl-4-methylheptane** is provided in the table below. These properties are essential for designing experimental protocols, particularly in separation sciences and reaction chemistry.

Property	Value	Source
CAS Number	52896-91-0	[1] [2] [4]
Density	0.732 g/cm ³	[2]
Boiling Point	163.1 - 167 °C	[2] [5] [6]
Melting Point	-53.99 °C	[2] [8]
Flash Point	86.4 °C	[2]
Refractive Index	1.4184	[2] [8]
Vapor Pressure	2.74 mmHg at 25°C	[2]

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following protocol outlines a standardized method for the identification and quantification of **3-Ethyl-4-methylheptane** in a volatile organic compound (VOC) mixture. The choice of GC-MS is predicated on its ability to separate complex mixtures and provide definitive mass spectra for component identification.

Sample Preparation

- Standard Preparation: Prepare a stock solution of 1000 ppm **3-Ethyl-4-methylheptane** in methanol. Create a series of calibration standards by serial dilution in methanol.
- Sample Extraction: For environmental or biological samples, utilize solid-phase microextraction (SPME) for headspace analysis to selectively extract volatile and semi-volatile compounds.

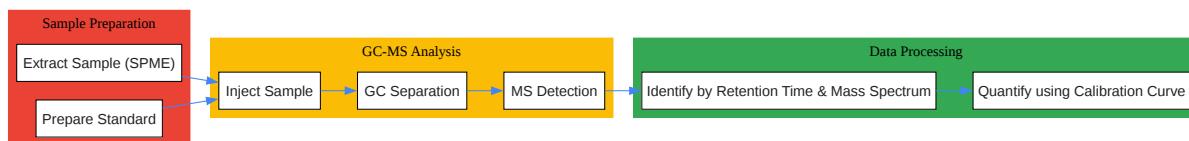
GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 8890 GC System (or equivalent)
- Mass Spectrometer: Agilent 5977B MSD (or equivalent)
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness)
- Inlet Temperature: 250°C
- Oven Program:
 - Initial temperature: 40°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes at 280°C
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Ion Source Temperature: 230°C

- Quadrupole Temperature: 150°C
- Mass Range: 40-450 m/z

Data Analysis

- Identification: The retention time of the peak corresponding to **3-Ethyl-4-methylheptane** in the sample chromatogram should match that of the standard. The mass spectrum of the sample peak should be compared with the NIST library spectrum for **3-Ethyl-4-methylheptane** for confirmation.
- Quantification: Generate a calibration curve from the peak areas of the prepared standards. The concentration of **3-Ethyl-4-methylheptane** in the unknown sample can be determined from this curve.



[Click to download full resolution via product page](#)

Caption: Workflow for GC-MS analysis of **3-Ethyl-4-methylheptane**.

References

- National Institute of Standards and Technology. (n.d.). Heptane, 3-ethyl-4-methyl-. NIST Chemistry WebBook.
- LookChem. (n.d.). **3-Ethyl-4-methylheptane**.
- Stenutz, R. (n.d.). **3-ethyl-4-methylheptane**.
- National Center for Biotechnology Information. (n.d.). **3-Ethyl-4-methylheptane**. PubChem.
- Wayne Breslyn. (2022, June 25). How to Write the Structural Formula for **3-Ethyl-4-methylheptane** [Video]. YouTube.

- National Institute of Standards and Technology. (n.d.). Heptane, 3-ethyl-4-methyl-. NIST Chemistry WebBook.
- Kiper, R. A. (n.d.). **3-ethyl-4-methylheptane**.
- National Center for Biotechnology Information. (n.d.). 3-Ethyl-4-methylhept-1-ene. PubChem.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Heptane, 3-ethyl-4-methyl- [webbook.nist.gov]
- 2. 3-Ethyl-4-methylheptane. | lookchem [lookchem.com]
- 3. 3-Ethyl-4-methylheptane | C10H22 | CID 521415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Heptane, 3-ethyl-4-methyl- [webbook.nist.gov]
- 5. 3-ethyl-4-methylheptane [chemister.ru]
- 6. 3-ethyl-4-methylheptane [stenutz.eu]
- 7. youtube.com [youtube.com]
- 8. 3-Ethyl-4-methylheptane. CAS#: 52896-91-0 [chemicalbook.com]
- To cite this document: BenchChem. [3-Ethyl-4-methylheptane molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12653965#3-ethyl-4-methylheptane-molecular-weight-and-formula\]](https://www.benchchem.com/product/b12653965#3-ethyl-4-methylheptane-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com